

Using "5-(Hydroxymethyl)morpholin-3-one" in PROTAC synthesis

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Compound of Interest

Compound Name: 5-(Hydroxymethyl)morpholin-3-one

Cat. No.: B1360954

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Application Note & Protocols

Leveraging 5-(Hydroxymethyl)morpholin-3-one for the Modular Synthesis of Cereblon-Recruiting PROTACs

Abstract

Proteolysis-targeting chimeras (PROTACs) have emerged as a revolutionary therapeutic modality, capable of inducing the degradation of specific proteins of interest (POIs) by hijacking the cell's native ubiquitin-proteasome system.[1][2][3] The design and synthesis of these heterobifunctional molecules, which link a POI ligand to an E3 ubiquitin ligase ligand, require a robust and flexible chemical toolbox.[4] This document provides a detailed guide for utilizing **5-(Hydroxymethyl)morpholin-3-one**, a versatile building block for the E3 ligase Cereblon (CRBN), in the synthesis of PROTACs. We present its chemical advantages, detailed synthetic protocols for linker conjugation via etherification and copper-catalyzed azide-alkyne cycloaddition (CuAAC), and best practices for characterization.

Introduction: The Need for Versatile E3 Ligase Building Blocks

PROTACs function by inducing the formation of a ternary complex between a target protein and an E3 ligase, leading to the ubiquitination and subsequent degradation of the target.[5] Among the hundreds of E3 ligases, Cereblon (CRBN) is one of the most widely recruited for targeted protein degradation due to the availability of well-characterized, high-affinity small molecule ligands derived from immunomodulatory drugs (IMiDs).[6][7]

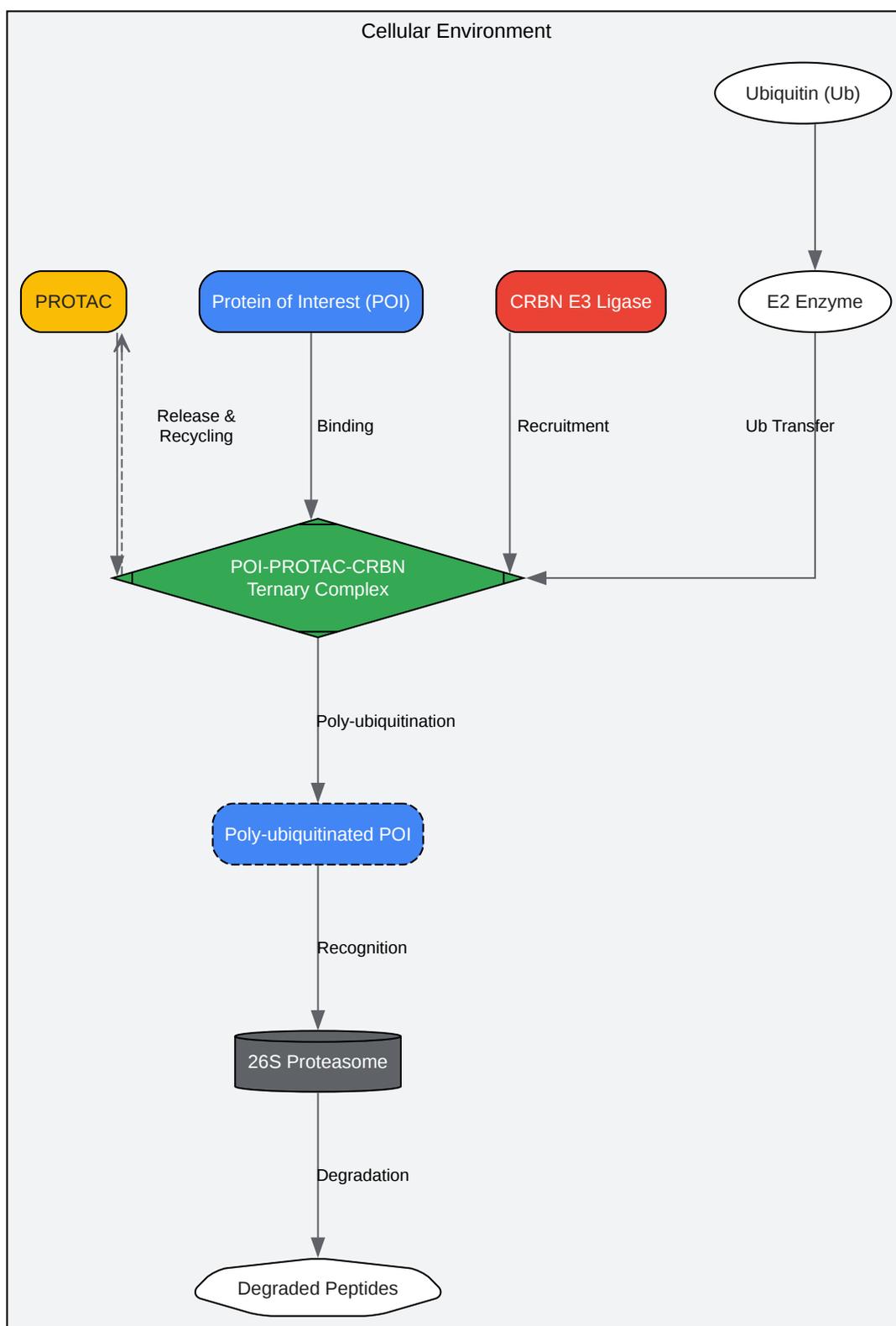
The synthetic accessibility and modularity of these CRBN ligands are critical for optimizing PROTAC efficacy, as the linker attachment point, length, and composition profoundly impact ternary complex formation and degradation efficiency.[8][9] **5-(Hydroxymethyl)morpholin-3-one** emerges as a strategic precursor for the CRBN-binding moiety. Its morpholinone core mimics the glutarimide ring of thalidomide derivatives, while the primary hydroxyl group offers a synthetically versatile handle for linker attachment, distinct from the more traditional phthalimide-based connection points. This allows for the exploration of novel chemical space and potentially improved physicochemical properties of the final PROTAC.

Table 1: Properties of 5-(Hydroxymethyl)morpholin-3-one

Property	Value	Source
CAS Number	1073338-64-3	[10][11]
Molecular Formula	C ₅ H ₉ NO ₃	[10]
Molecular Weight	131.13 g/mol	[10]
Appearance	White to off-white solid	N/A
Key Functional Groups	Primary Alcohol, Lactam, Secondary Amine	N/A

The PROTAC Mechanism: A Visual Overview

The fundamental mechanism of action for any PROTAC, including those synthesized from **5-(Hydroxymethyl)morpholin-3-one**, is the chemically induced proximity of the POI to an E3 ligase. This process is catalytic, with a single PROTAC molecule capable of facilitating the degradation of multiple POI molecules.

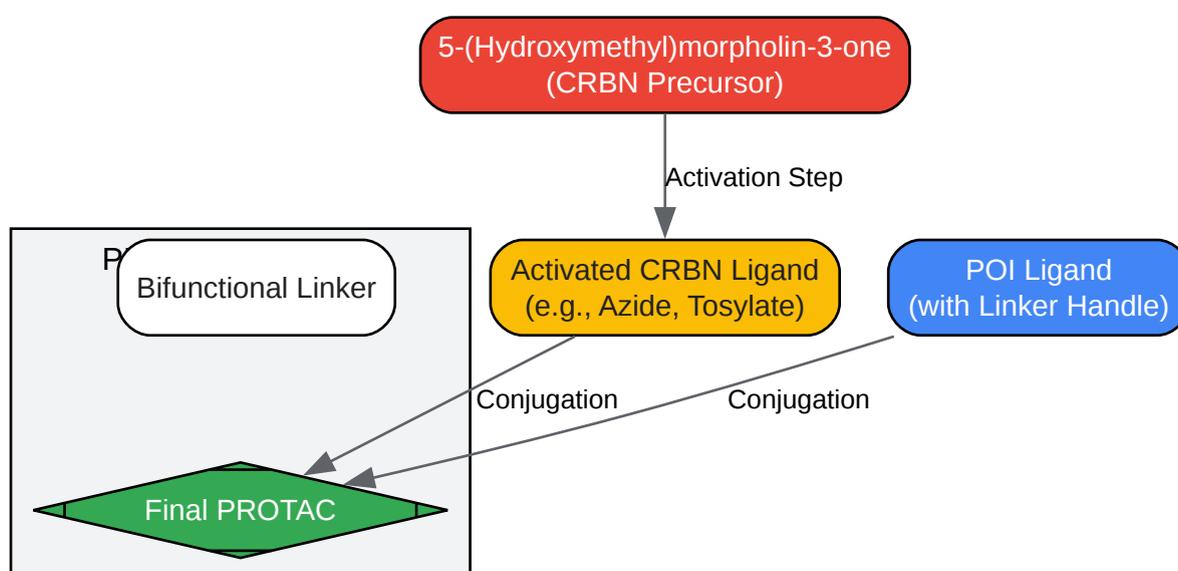


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Caption: The catalytic cycle of PROTAC-mediated protein degradation.

Synthetic Strategy: From Building Block to PROTAC

The primary hydroxyl group of **5-(Hydroxymethyl)morpholin-3-one** is the key to its utility. It serves as a nucleophile or can be readily converted into other functional groups (e.g., an azide or an electrophile) for subsequent conjugation to a linker. This modular approach allows for the late-stage combination of the three core PROTAC components: the POI ligand, the linker, and the E3 ligand.



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